

best practices for long-term storage of ML364

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Compound of Interest

Compound Name: ML364

Cat. No.: B15606998

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Technical Support Center: ML364

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of the USP2 inhibitor, **ML364**. It includes frequently asked questions, a troubleshooting guide, and detailed experimental protocols to ensure the integrity and successful application of **ML364** in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store **ML364** powder for the long term?

For long-term stability, **ML364** powder should be stored at -20°C for up to three years or at 4°C for up to two years.^[1] It is crucial to store the powder in a desiccated environment to prevent hydration, as moisture can compromise the compound's integrity. Always bring the vial to room temperature in a desiccator before opening to avoid condensation.

Q2: What is the best way to prepare and store **ML364** stock solutions?

The recommended solvent for preparing **ML364** stock solutions is dimethyl sulfoxide (DMSO).^[1] Due to the hygroscopic nature of DMSO, it is imperative to use a fresh, anhydrous grade of DMSO to prevent compound degradation.^[1] Once dissolved, stock solutions should be

aliquoted into single-use vials to minimize freeze-thaw cycles, which can lead to compound degradation and precipitation.[2]

Q3: What are the recommended storage conditions for **ML364** stock solutions?

For optimal long-term storage, **ML364** stock solutions in DMSO should be stored at -80°C, where they can remain stable for up to two years.[1][3] Alternatively, they can be stored at -20°C for up to one year.[1][3] It is strongly advised to avoid repeated freeze-thaw cycles.

Q4: Can I store **ML364** stock solutions at room temperature?

No, long-term storage of **ML364** in DMSO at room temperature is not recommended. Studies have shown that the stability of compounds in DMSO decreases over time at ambient temperatures.[4] For short durations, such as during shipping, **ML364** is considered stable at room temperature, but upon receipt, it should be stored under the recommended refrigerated or frozen conditions.[5]

Q5: What is the maximum concentration of DMSO that is safe for my cell culture experiments?

The tolerance to DMSO varies between cell lines. As a general guideline, a final DMSO concentration of less than 0.1% (v/v) is considered safe for most cell lines.[6] Concentrations between 0.1% and 0.5% are tolerated by many robust cell lines, but it is crucial to perform a vehicle control with the same final DMSO concentration to assess its effect on your specific cell line.[7]

Storage Condition Summary

Form	Storage Temperature	Duration	Special Considerations
Powder	-20°C	Up to 3 years[1]	Keep in a desiccated environment.
4°C	Up to 2 years[1]	Keep in a desiccated environment.	
In Solvent (DMSO)	-80°C	Up to 2 years[1][3]	Aliquot into single-use vials to avoid freeze-thaw cycles.
-20°C	Up to 1 year[1][3]	Aliquot into single-use vials to avoid freeze-thaw cycles.	

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Reduced or no biological activity	- Compound degradation due to improper storage. - Multiple freeze-thaw cycles of the stock solution. - Inactive compound due to hydration of the powder.	- Prepare a fresh stock solution from powder stored under recommended conditions. - Use a new, single-use aliquot for your experiment. - Ensure the powder was stored in a desiccator and brought to room temperature before opening.
Precipitate observed in the stock solution upon thawing	- The compound's solubility limit was exceeded. - Absorption of water by DMSO, reducing solubility. - Compound degradation.	- Gently warm the vial and vortex to attempt redissolution. - If the precipitate does not dissolve, do not use the solution. Prepare a fresh stock solution using anhydrous DMSO. - To prevent this, store in smaller, single-use aliquots.
Inconsistent experimental results	- Variable integrity of the compound between aliquots. - Inaccurate pipetting of the viscous DMSO stock solution.	- Implement a strict protocol for preparing, storing, and handling ML364 solutions. - Use a new aliquot for each experiment. - Use positive displacement pipettes or reverse pipetting for accurate handling of DMSO solutions.
Unexpected cytotoxicity	- Final DMSO concentration is too high for the cell line.	- Perform a vehicle control to determine the DMSO tolerance of your cell line. - Ensure the final DMSO concentration in your assay is below the cytotoxic threshold (ideally <0.1%).^[6]

Experimental Protocols

Protocol 1: Reconstitution and Aliquoting of ML364

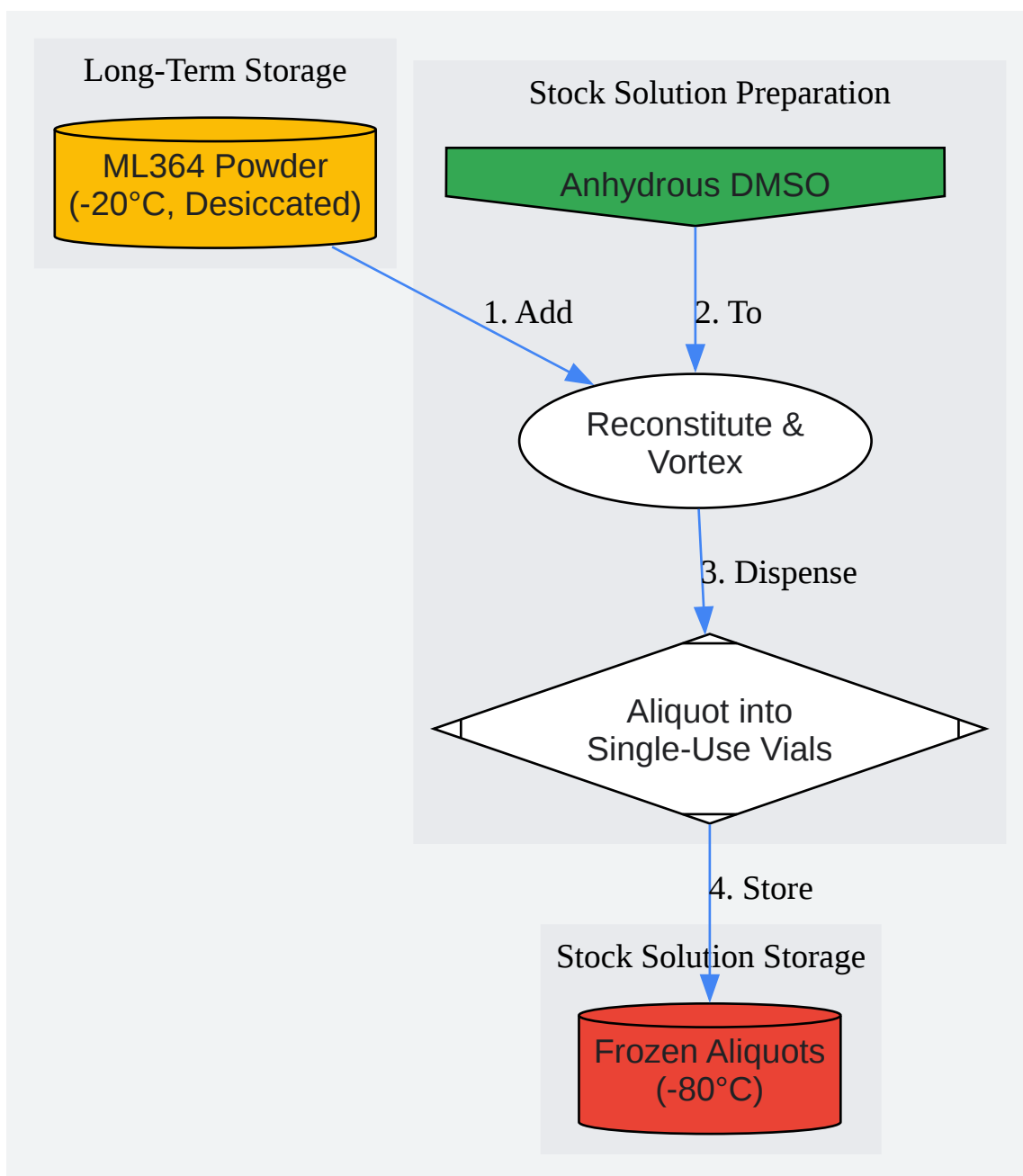
This protocol describes the proper procedure for reconstituting **ML364** powder to create a high-concentration stock solution.

Materials:

- **ML364** powder
- Anhydrous, sterile DMSO
- Sterile, low-retention microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Bring the vial of **ML364** powder to room temperature in a desiccator.
- Briefly centrifuge the vial to ensure all powder is at the bottom.
- Under sterile conditions, add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution until the **ML364** is completely dissolved. Gentle warming (37°C) and sonication can be used if necessary to aid dissolution.^[1]
- Once fully dissolved, dispense the stock solution into single-use aliquots in sterile, low-retention microcentrifuge tubes.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -80°C for long-term storage.



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Caption: Workflow for **ML364** reconstitution and storage.

Protocol 2: Western Blot for Cyclin D1 Levels

This protocol provides a method to assess the effect of **ML364** on Cyclin D1 protein levels in cancer cell lines, such as HCT116.[8]

Materials:

- HCT116 cells
- Complete cell culture medium
- **ML364** stock solution (10 mM in DMSO)
- Vehicle control (DMSO)
- Proteasome inhibitor (e.g., MG132) as a control
- Lysis buffer (e.g., RIPA buffer) with protease inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk in TBST)
- Primary antibodies: anti-Cyclin D1, anti-GAPDH (loading control)
- HRP-conjugated secondary antibody
- ECL detection reagent

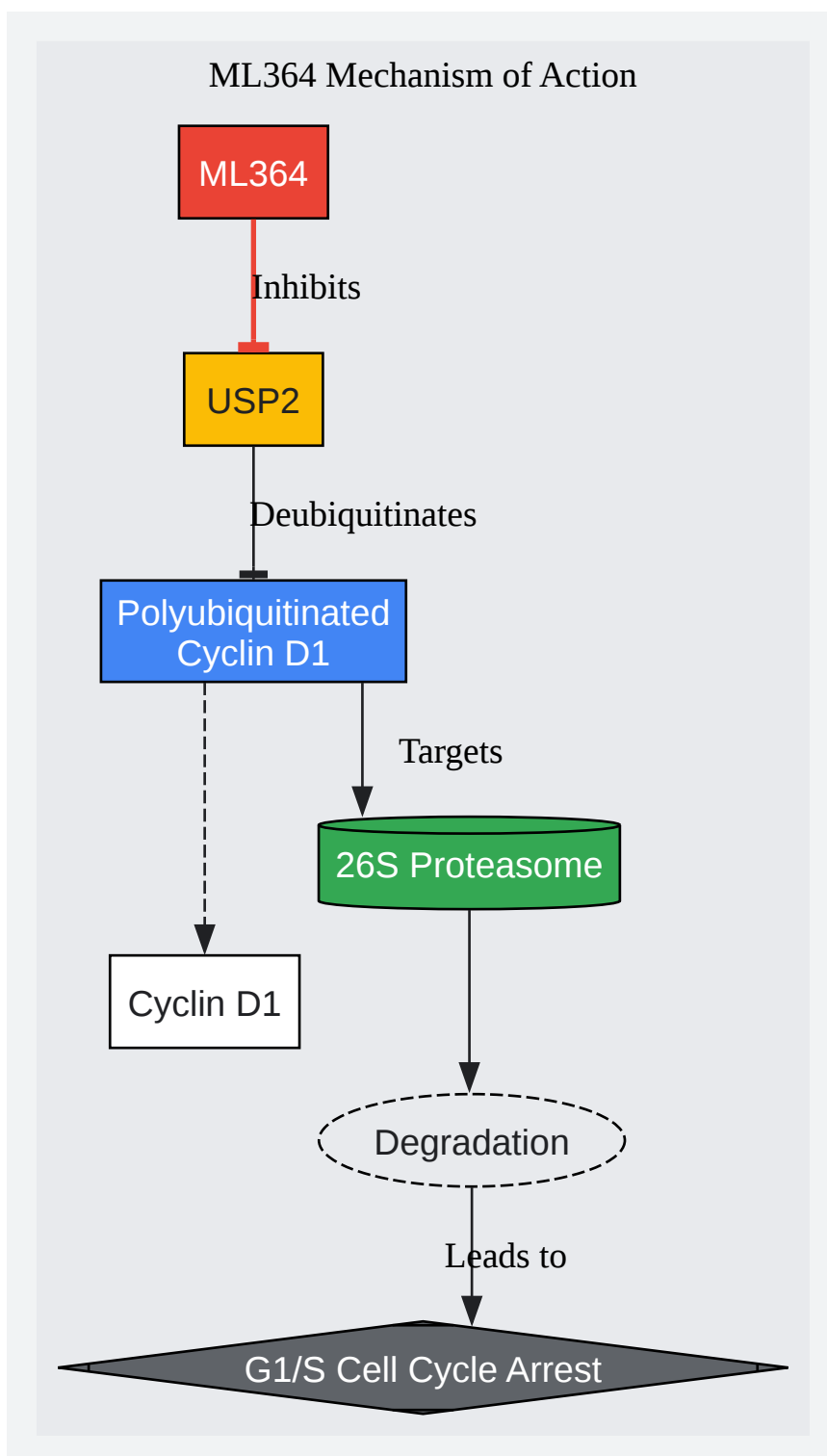
Procedure:

- **Cell Treatment:** Seed HCT116 cells in 6-well plates and allow them to adhere overnight. Treat cells with varying concentrations of **ML364** (e.g., 0, 1, 5, 10 μ M) for a specified time (e.g., 24 hours). Include a vehicle-only control (DMSO).
- **Cell Lysis:** Wash cells with ice-cold PBS and lyse them with ice-cold lysis buffer containing protease inhibitors.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA assay.

- SDS-PAGE and Transfer: Normalize protein amounts, load samples onto an SDS-PAGE gel, and perform electrophoresis. Transfer the separated proteins to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with primary anti-Cyclin D1 antibody overnight at 4°C.
 - Wash the membrane with TBST.
 - Incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane with TBST.
- Detection: Add ECL detection reagent and visualize the protein bands using a chemiluminescence imaging system.
- Analysis: Strip the membrane and re-probe with an anti-GAPDH antibody for a loading control. Quantify band intensities to determine the relative decrease in Cyclin D1 levels.

Signaling Pathway

ML364 is a selective inhibitor of Ubiquitin-Specific Peptidase 2 (USP2).[8] USP2 deubiquitinates Cyclin D1, a key regulator of the cell cycle, thereby protecting it from proteasomal degradation. By inhibiting USP2, **ML364** prevents the removal of ubiquitin from Cyclin D1. This leads to an accumulation of polyubiquitinated Cyclin D1, which is then targeted for degradation by the 26S proteasome. The subsequent reduction in Cyclin D1 levels causes cell cycle arrest at the G1/S transition.[5][8]



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Caption: ML364 inhibits USP2, promoting Cyclin D1 degradation.

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